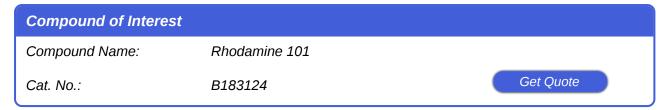


# Application Note: Preparation of Rhodamine 101 Stock Solutions

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

#### Introduction

**Rhodamine 101** is a bright and highly photostable fluorescent dye belonging to the rhodamine family.[1][2] Due to its high fluorescence quantum yield and stability, it is extensively used in various biotechnology applications, including fluorescence microscopy, flow cytometry, and fluorescence correlation spectroscopy.[3][4][5][6][7] It often serves as a reference standard for other fluorescent dyes.[8] Proper preparation of a stock solution is a critical first step to ensure reproducibility and accuracy in experiments utilizing **Rhodamine 101**.

This document provides a detailed protocol for the preparation of **Rhodamine 101** stock solutions, along with key physicochemical data to guide researchers in their experimental design.

## **Physicochemical Data**

The following table summarizes the key quantitative properties of **Rhodamine 101**.



Property	Value	Reference(s)
Molecular Formula	C32H30N2O3	[3][9]
Formula Weight	490.6 g/mol	[3][9]
Appearance	Crystalline solid	[3]
Excitation Maximum (λex)	565 - 569 nm	[3][8][9][10]
Emission Maximum (λem)	589 - 595 nm	[1][9][10]
Fluorescence Quantum Yield (Φf)	~0.9 - 1.0 in Ethanol	[11]
Solubility (Inner Salt)	Ethanol: ~0.10 mg/mL[3][9] Methanol: Soluble	
Solubility (Chloride Salt)	Ethanol: 14.29 mg/mL (ultrasonication needed)[12] DMSO: Used for initial dissolution[12] Water: 2 mg/mL (ultrasonication needed)[12]	
Storage (Solid)	-20°C, protected from light	[3]
Storage (Stock Solution)	4°C, protected from light (stable for at least 3 weeks) [12]	

# Experimental Protocol: Preparing a 1 mM Stock Solution in DMSO

This protocol describes the preparation of a 1 mM **Rhodamine 101** stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).

## **Materials and Reagents**

- Rhodamine 101 (Inner salt or Chloride salt, ≥95% purity)[3]
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Microcentrifuge tubes (amber or covered in foil)
- Analytical balance
- · Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended to aid dissolution)[12]

### **Safety Precautions**

- Rhodamine 101 should be handled as a hazardous chemical.[3]
- Always wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the powdered dye in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) before use.[3]

### **Step-by-Step Procedure**

- Equilibrate Reagent: Allow the vial of **Rhodamine 101** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: To prepare a 1 mM stock solution, use the formula: Mass (mg) =
   Volume (mL) x Concentration (mM) x Formula Weight (g/mol)
  - Example for 1 mL of 1 mM solution: Mass (mg) = 1 mL x 1 mM x 490.6 g/mol = 0.49 mg
  - Example for 2 mL of 1 mM solution: Mass (mg) = 2 mL x 1 mM x 490.6 g/mol = 0.98 mg
- Weigh Rhodamine 101: Carefully weigh the calculated amount of Rhodamine 101 powder using an analytical balance.
- Dissolution: a. Add the weighed powder to an appropriately sized amber or foil-wrapped microcentrifuge tube. b. Add the desired volume of anhydrous DMSO. For example, add 1 mL of DMSO to 0.49 mg of Rhodamine 101 for a 1 mM solution. c. Vortex the solution



thoroughly for 2-3 minutes to dissolve the powder. d. If the powder is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.[12] Visually inspect to ensure no solid particles remain.

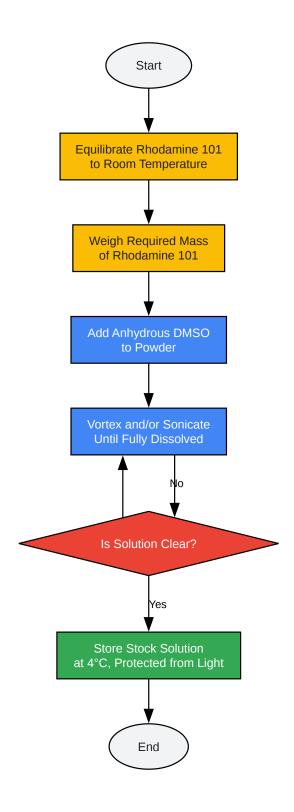
• Storage: Store the resulting stock solution at 4°C, tightly sealed and protected from light.[12] Under these conditions, the solution is stable for at least three weeks.[12] For longer-term storage, consider aliquoting and storing at -20°C.

## **Preparation of Working Solutions**

To prepare a working solution, dilute the stock solution in the appropriate experimental buffer (e.g., PBS, cell culture media). For example, to prepare a 1  $\mu$ M working solution from a 1 mM stock, perform a 1:1000 dilution.

# Diagrams Experimental Workflow





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Caption: Workflow for preparing a **Rhodamine 101** stock solution.



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